

Assessing the Char Formation of Polymers with Antiblaze 100: A Comparative Guide

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Compound of Interest

Compound Name: Antiblaze 100

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This guide provides a comparative assessment of **Antiblaze 100**, a chlorinated phosphate ester flame retardant, and its role in the char formation of various polymers. While direct comparative studies under identical conditions are limited, this document synthesizes available data to offer insights into its performance relative to other common flame retardants, such as Tris(1,3-dichloro-2-propyl) phosphate (TDCPP) and Ammonium Polyphosphate (APP).

Executive Summary

Antiblaze 100, also known as Antiblaze V6, is a flame retardant that primarily operates in the condensed phase by promoting the formation of a protective char layer during combustion. This char layer acts as a physical barrier, insulating the underlying polymer from heat and oxygen, thereby reducing the rate of pyrolysis and the release of flammable volatiles. While specific quantitative comparisons are challenging due to variations in testing conditions across different studies, the available data suggests that **Antiblaze 100** can be an effective char-forming agent, particularly in flexible polyurethane foams. Its performance relative to alternatives like TDCPP and APP is dependent on the polymer matrix and the specific fire safety requirements.

Comparative Performance Data

The following tables summarize key flammability data for **Antiblaze 100** and its alternatives in various polymer systems. It is crucial to note that this data is compiled from different sources and, therefore, should be interpreted with caution as experimental conditions may vary.

Table 1: Flammability Data for Flexible Polyurethane Foam

Flame Retardant	Polymer System	Test Method	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)	Char Yield (%)	Limiting Oxygen Index (LOI) (%)	UL 94 Rating	Source(s)
Antiblaze 100	Flexible Polyurethane Foam	Cone Calorimeter	444.1	70.78	Not Reported	Not Reported	V-1 (in some formulations)	[1]
TDCPP	Flexible Polyurethane Foam	Cone Calorimeter	~39-40% of foam weight	Not Reported	Not Reported	Not Reported	V-1 / V-0 (formulation dependent)	[2]
Ammonium Polyphosphate (APP)	Rigid Polyurethane Foam	LOI	Not Applicable	Not Applicable	Not Reported	22.7 (at 3.2% loading)	Not Reported	[3]

Table 2: Flammability Data for Polyethylene

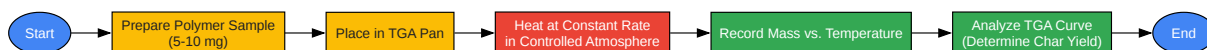
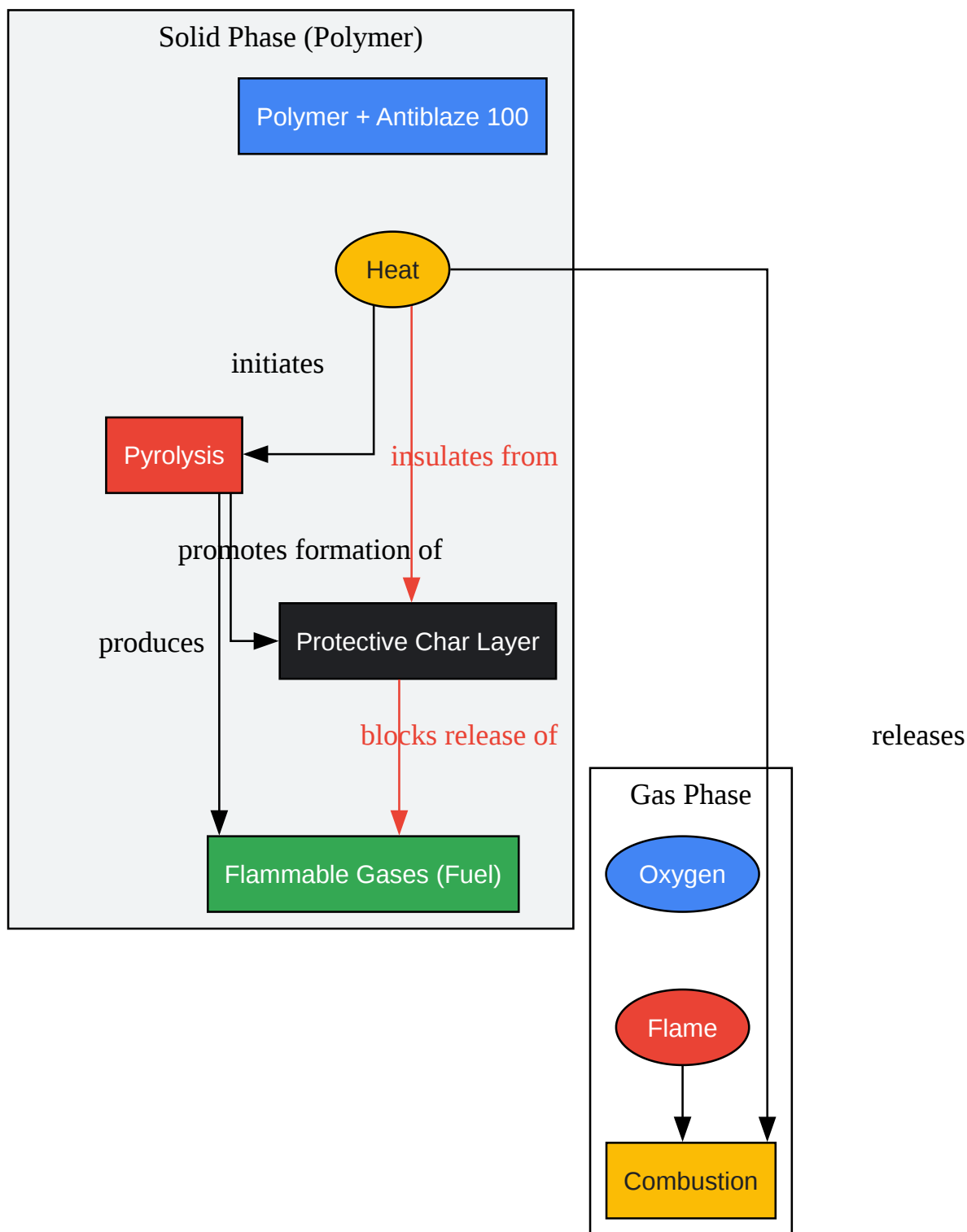
Flame Retardant	Polymer System	Test Method	Peak Heat Release Rate (pHRR) (kW/m²)	Total Heat Release (THR) (MJ/m²)	Char Yield (%)	Limiting Oxygen Index (LOI) (%)	UL 94 Rating	Source(s)
Antiblaze 100	Polyethylene	-	No Data Available	No Data Available	No Data Available	No Data Available	No Data Available	-
Ammonium Polyphosphate (APP)	HDPE	Cone Calorimeter	414 (unmodified) vs. reduced with APP	Reduced with APP	~18-36%	Increased by 29% (in WPC)	V-0 (in some formulations)	[4][5][6]

Table 3: Flammability Data for Epoxy Resins

Flame Retardant	Polymer System	Test Method	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)	Char Yield (%)	Limiting Oxygen Index (LOI) (%)	UL 94 Rating	Source(s)
Antiblaze 100	Epoxy Resin	-	No Data Available	No Data Available	No Data Available	No Data Available	No Data Available	-
Phosphorus-based FRs (generally)	Epoxy Resin	Various	Reduced	Reduced	>35%	~35	V-0	[7]
Ammonium Polyphosphate (APP)	Epoxy Resin	Various	Reduced by 42.8%	Reduced	25.8-36.7%	29.1	V-0	[8]

Mechanism of Action: Char Formation

The primary mechanism by which **Antiblaze 100** and other phosphorus-containing flame retardants enhance the fire resistance of polymers is through condensed-phase activity, leading to char formation.



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